

In-Depth Technical Guide to the Physicochemical Properties of 2-Ethylhexylamine

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Compound of Interest

Compound Name: 2-Ethylhexylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Ethylhexylamine**. The information is curated for researchers, scientists, and professionals in drug development who require detailed and accurate data for their work. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and includes visualizations of experimental workflows and reactivity profiles to facilitate understanding.

Core Physicochemical Properties of 2-Ethylhexylamine

2-Ethylhexylamine is a primary aliphatic amine that serves as a versatile intermediate in the synthesis of a wide range of chemicals, including pharmaceuticals, surfactants, and corrosion inhibitors.^{[1][2][3]} A thorough understanding of its physicochemical properties is essential for its safe handling, application, and the development of new synthetic routes.

General and Physical Properties

The general and physical properties of **2-Ethylhexylamine** are summarized in the table below, providing a quick reference for its fundamental characteristics.

Property	Value	References
Molecular Formula	C8H19N	[4][5][6]
Molecular Weight	129.24 g/mol	[4][6][7]
Appearance	Colorless to light yellow liquid	[3][4][5]
Odor	Fish-like, ammoniacal	[4][8]
Density	0.788 - 0.79 g/mL at 20-25 °C	[1][4][7][8][9][10]
Refractive Index (n _{20/D})	1.431	[1][7][9][10]
Dynamic Viscosity	1.12 mPa.s at 20 °C	[8]

Thermodynamic Properties

The thermodynamic properties are crucial for understanding the behavior of **2-Ethylhexylamine** under different temperature and pressure conditions.

Property	Value	References
Boiling Point	165.6 - 169 °C at 760 mmHg	[1][4][5][7][8][9][10][11][12]
Melting/Freezing Point	< -70 °C to -90 °C	[1][4][7][8][9][10][11][12][13][14]
Vapor Pressure	1.2 - 3 hPa at 20 °C	[1][4][7][8][9][10]
Flash Point	52 - 60 °C (closed cup)	[5][8][11][12][14]
Autoignition Temperature	265 - 295 °C	[4][7][8][9][13]

Chemical and Solubility Properties

These properties provide insight into the reactivity and solution behavior of **2-Ethylhexylamine**.

Property	Value	References
pKa	10.5 - 10.75	[1][10][15]
Water Solubility	1.6 - 2.5 g/L at 20 °C (Slightly soluble)	[1][10][16]
Solubility in Organic Solvents	Miscible with most organic solvents	[2][17]
LogP (Octanol-Water Partition Coefficient)	1.8 - 2.82 at 20-25 °C	[1][10][15]
pH	11.5 (1 g/L in water at 20 °C)	[8][15]

Experimental Protocols for Property Determination

The determination of the physicochemical properties of chemical substances like **2-Ethylhexylamine** is standardized through internationally recognized guidelines, primarily the OECD Guidelines for the Testing of Chemicals.[4][5][8][13] These protocols ensure that data is reliable and comparable across different laboratories.

Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7][14]

- Method: A common method involves using a distillation apparatus or a micro-boiling point method for smaller samples.[1][10] In the micro method, a small amount of the liquid is heated in a test tube. A thermometer is placed with its bulb in the vapor phase above the liquid surface.[1][10] The liquid is heated until it boils and a reflux ring of condensing vapor is observed on the walls of the test tube.[1] The temperature at which this ring stabilizes is recorded as the boiling point.[1]

Melting Point Determination (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For substances that are liquid at room temperature, this is often referred to as the freezing point.

- Method: The capillary method is standard.[18] A small, powdered sample of the solidified substance is packed into a capillary tube.[19] This tube is heated in a controlled manner in a melting point apparatus, often a heated metal block or oil bath.[19][20] The temperatures at which the substance begins to melt and at which it becomes completely liquid are recorded as the melting range.[20]

Density of Liquids (OECD Guideline 109)

Density is the mass of a substance per unit volume.

- Method: The density of a liquid can be determined using a pycnometer, a hydrometer, or an oscillating densitometer.[11][21] The pycnometer method involves weighing a specific, known volume of the liquid.[11] The mass of the liquid divided by the volume of the pycnometer gives the density.[11] This method is highly accurate. Alternatively, a graduated cylinder and a balance can be used for a less precise measurement by determining the mass of a measured volume of the liquid.[22][23][24]

Water Solubility (OECD Guideline 105)

Solubility is the maximum amount of a solute that can dissolve in a solvent at a given temperature.[17]

- Method: The flask method is commonly employed. An excess amount of the substance is added to a known volume of water in a flask.[25][26] The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (e.g., 24 hours).[26] After equilibrium is reached, the undissolved substance is separated from the solution by centrifugation or filtration. The concentration of the substance in the aqueous solution is then determined using a suitable analytical method, such as chromatography or spectroscopy.

Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature in a closed system.

- Method: The vapor pressure of a liquid can be measured using a static method, an effusion method, or a gas saturation method.[6][12][27] In a common static method, a small amount of the liquid is introduced into a closed, evacuated container equipped with a pressure

sensor.^{[6][12]} The container is placed in a temperature-controlled bath. As the liquid evaporates, the pressure inside the container increases and eventually stabilizes at the vapor pressure of the liquid at that temperature.^{[6][12]}

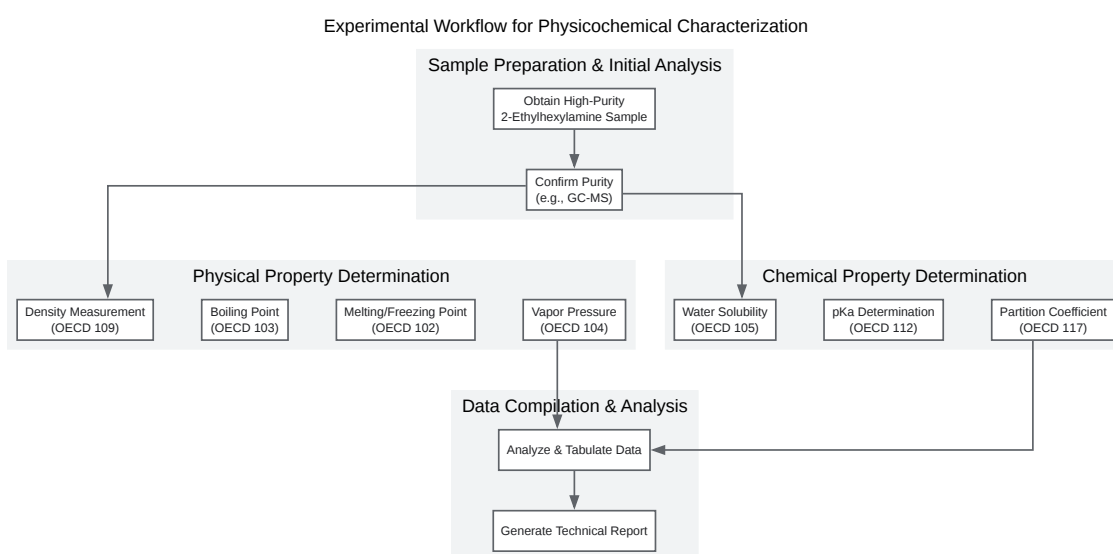
pKa Determination (OECD Guideline 112)

The pKa is a measure of the acidity or basicity of a substance. For an amine, it refers to the pKa of its conjugate acid.

- Method: Potentiometric titration is a widely used and accurate method for determining the pKa of amines.^{[15][28]} A solution of the amine is titrated with a standard solution of a strong acid. The pH of the solution is monitored throughout the titration using a pH meter.^[15] A titration curve of pH versus the volume of titrant added is plotted. The pKa corresponds to the pH at the half-equivalence point. Spectrophotometric methods can also be used, particularly for aromatic amines, by measuring the change in absorbance at a specific wavelength as a function of pH.^[16]

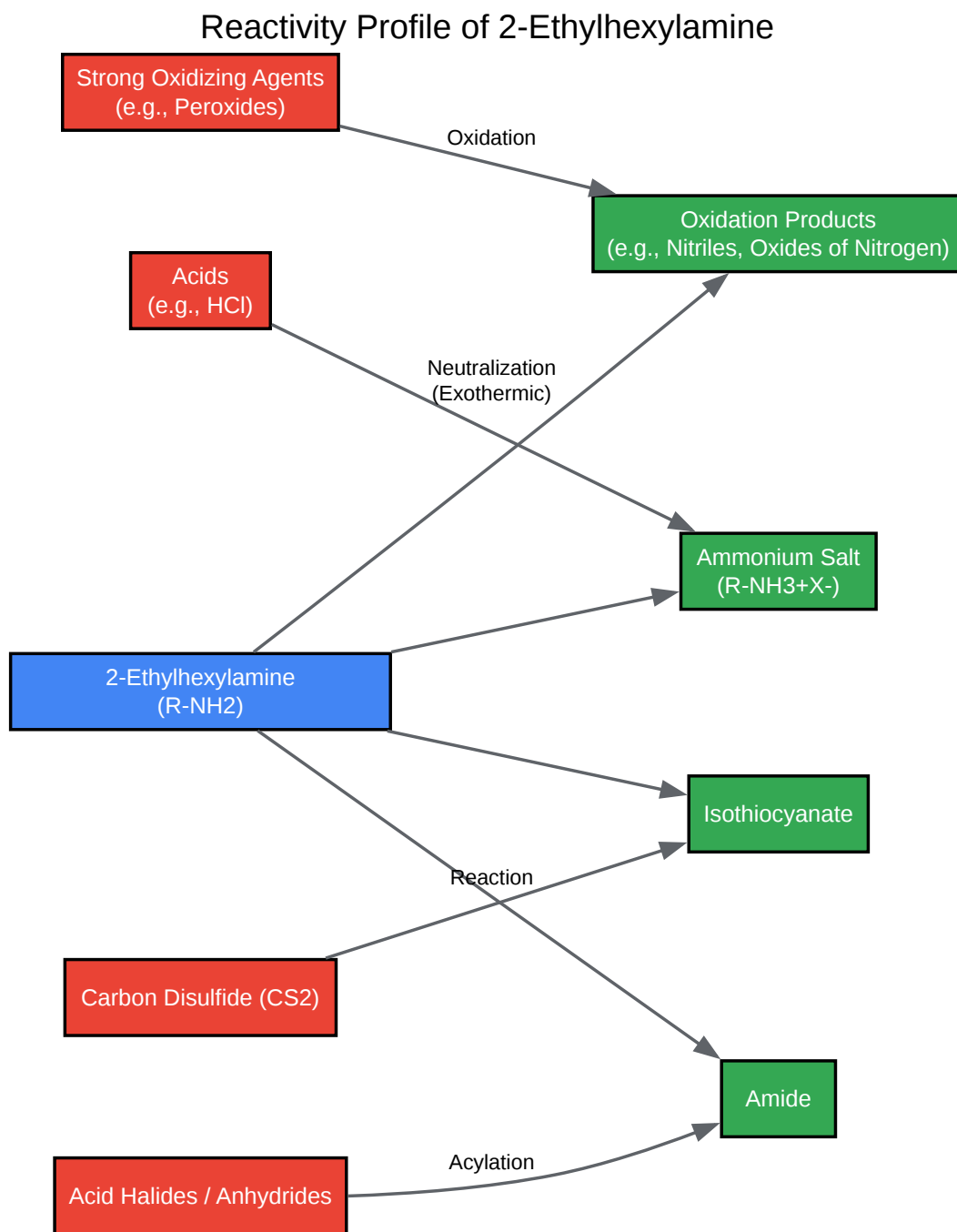
Visualized Workflows and Reactivity

To further aid in the understanding of the experimental processes and chemical behavior of **2-Ethylhexylamine**, the following diagrams have been generated using Graphviz.



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Caption: A simplified workflow for the physicochemical characterization of **2-Ethylhexylamine**.



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Caption: Reactivity of **2-Ethylhexylamine** with various chemical classes.

Stability and Reactivity

- **Stability:** **2-Ethylhexylamine** is stable under normal storage conditions.[\[1\]](#)[\[6\]](#)[\[10\]](#)[\[13\]](#)[\[23\]](#)[\[29\]](#) It is, however, sensitive to prolonged exposure to air and is combustible.[\[1\]](#)[\[6\]](#)[\[10\]](#)[\[21\]](#)[\[29\]](#)
- **Reactivity:** As a primary amine, **2-Ethylhexylamine** exhibits typical reactivity.[\[15\]](#) It is a base and reacts exothermically with acids to form salts.[\[1\]](#)[\[6\]](#)[\[21\]](#) It is incompatible with strong oxidizing agents, acids, acid halides, and anhydrides.[\[1\]](#)[\[6\]](#)[\[13\]](#)[\[21\]](#)[\[23\]](#) Reactions with oxidizing materials can be vigorous.[\[13\]](#)
- **Hazardous Decomposition:** When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NOx), carbon monoxide, and carbon dioxide.[\[13\]](#)[\[21\]](#)[\[23\]](#)
- **Polymerization:** Hazardous polymerization does not occur.[\[13\]](#)[\[15\]](#)[\[23\]](#)

Safety and Handling

2-Ethylhexylamine is a flammable and corrosive liquid that is harmful if swallowed, toxic in contact with skin, and can cause severe skin burns and eye damage.[\[5\]](#)[\[25\]](#)[\[30\]](#) Vapors can be irritating to the respiratory tract.[\[25\]](#)

- **Personal Protective Equipment (PPE):** When handling, it is crucial to wear appropriate protective equipment, including chemical safety goggles or a face shield, impermeable gloves, and protective clothing to prevent skin exposure.[\[22\]](#)[\[25\]](#)[\[30\]](#)
- **Handling:** Handle in a well-ventilated area and keep away from heat, sparks, and open flames.[\[22\]](#)[\[25\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[22\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances like strong acids and oxidizing agents.[\[22\]](#)[\[25\]](#) Keep containers tightly closed.[\[5\]](#)[\[25\]](#)

This guide is intended to provide a detailed technical overview of the physicochemical properties of **2-Ethylhexylamine**. For comprehensive safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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